

# Introduction: The Significance of Gadolinium Compounds in Advanced Applications

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: GADOLINIUM CARBONATE

DIHYDRATE

CAS No.: 62399-11-5

Cat. No.: B1507119

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Gadolinium (Gd), a rare earth element with atomic number 64, possesses unique magnetic and chemical properties that make it invaluable in several high-technology fields.[1] Its trivalent ion,  $Gd^{3+}$ , has seven unpaired electrons, rendering it highly paramagnetic, a property that is foundational to its most prominent application in medicine: as a key component of contrast agents for Magnetic Resonance Imaging (MRI).[2] These agents enhance image contrast, allowing for clearer differentiation between healthy and pathological tissues.[2][3] **Gadolinium carbonate dihydrate** ( $Gd_2(CO_3)_3 \cdot 2H_2O$ ) serves as a crucial, water-insoluble intermediate that can be readily converted into other gadolinium compounds, most notably gadolinium oxide ( $Gd_2O_3$ ), or utilized as a precursor in the synthesis of complex chelated MRI contrast agents.[1][4][5]

This guide provides a comprehensive overview of the core physicochemical properties of **gadolinium carbonate dihydrate**, offering researchers, scientists, and drug development professionals a detailed understanding of its characteristics. The methodologies for its characterization are presented with an emphasis on the causal reasoning behind experimental choices, ensuring a robust and validated approach to its analysis.

## Chemical and Physical Identity

**Gadolinium carbonate dihydrate** is a white crystalline powder.[6] Its fundamental properties are essential for its handling, processing, and application in further synthetic work. The

hydrated form is stable at room temperature, but as will be discussed, it is thermally sensitive.

[6]

Property	Value	Source(s)
Chemical Formula	$C_3H_4Gd_2O_{11}$ ( $Gd_2(CO_3)_3 \cdot 2H_2O$ )	[7]
Molecular Weight	530.56 g/mol	[7]
Anhydrous Mol. Wt.	494.53 g/mol	[8][9]
CAS Number	62399-11-5 (dihydrate); 38245-36-2 (hydrate)	[7][8]
Appearance	White to off-white solid/powder	[5][6][8]
Solubility	Insoluble in water; soluble in acids	[5][6][8]
Density	~4.7 g/cm <sup>3</sup>	[6]

## Thermal Decomposition Behavior

Understanding the thermal stability and decomposition pathway of **gadolinium carbonate dihydrate** is critical, particularly as it is often converted to gadolinium oxide via calcination.[1] [5] The process involves distinct, sequential mass loss events corresponding to the release of water and carbon dioxide. While the dihydrate is specified, extensive studies on the closely related trihydrate provide a clear model for its decomposition. The process is endothermic and proceeds through several intermediate phases before yielding the final oxide.

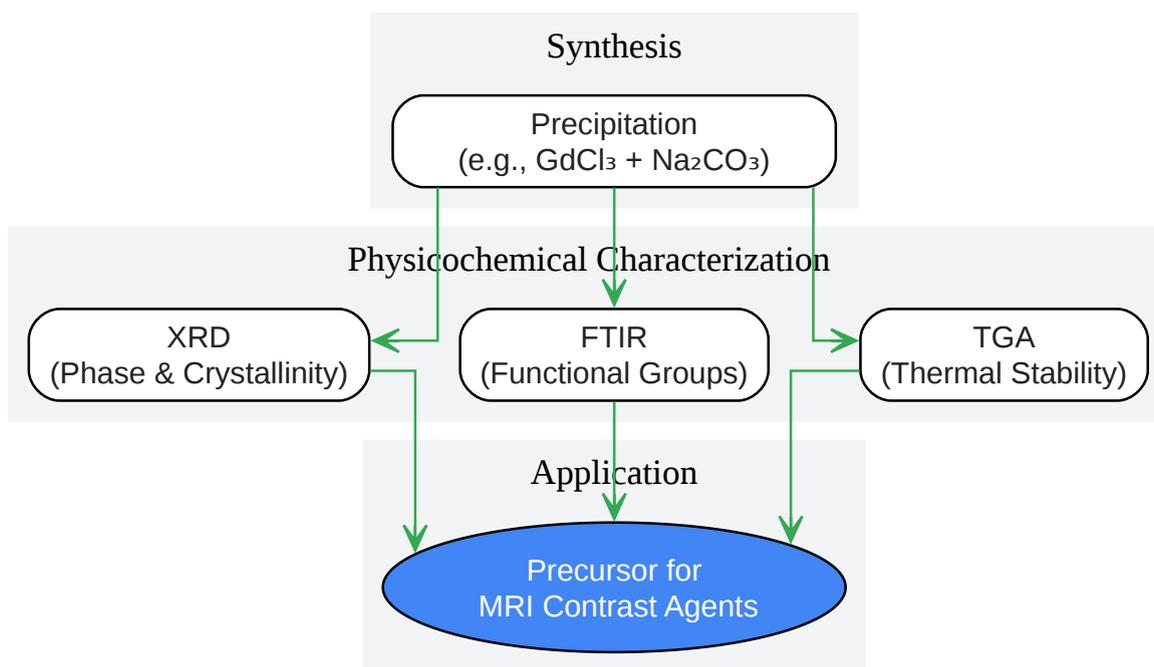
## Decomposition Pathway

The thermal decomposition generally follows these steps, adapted from studies on the trihydrate:

- Dehydration:  $Gd_2(CO_3)_3 \cdot 2H_2O \rightarrow Gd_2(CO_3)_3 + 2H_2O(g)$
- Initial Carbonate Decomposition:  $Gd_2(CO_3)_3 \rightarrow Gd_2O_2CO_3 + 2CO_2(g)$

- Final Decomposition to Oxide:  $Gd_2O_2CO_3 \rightarrow Gd_2O_3 + CO_2(g)$

The intermediate oxycarbonate species (e.g.,  $Gd_2O_2CO_3$ ) are notably stable, particularly in a carbon dioxide atmosphere.



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**Sources**

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

